

matrix effects reduction using Eplerenone-d3 IS

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Compound Focus: Eplerenone-d3

Cat. No.: S11214097

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Eplerenone-d3 Technical Specifications

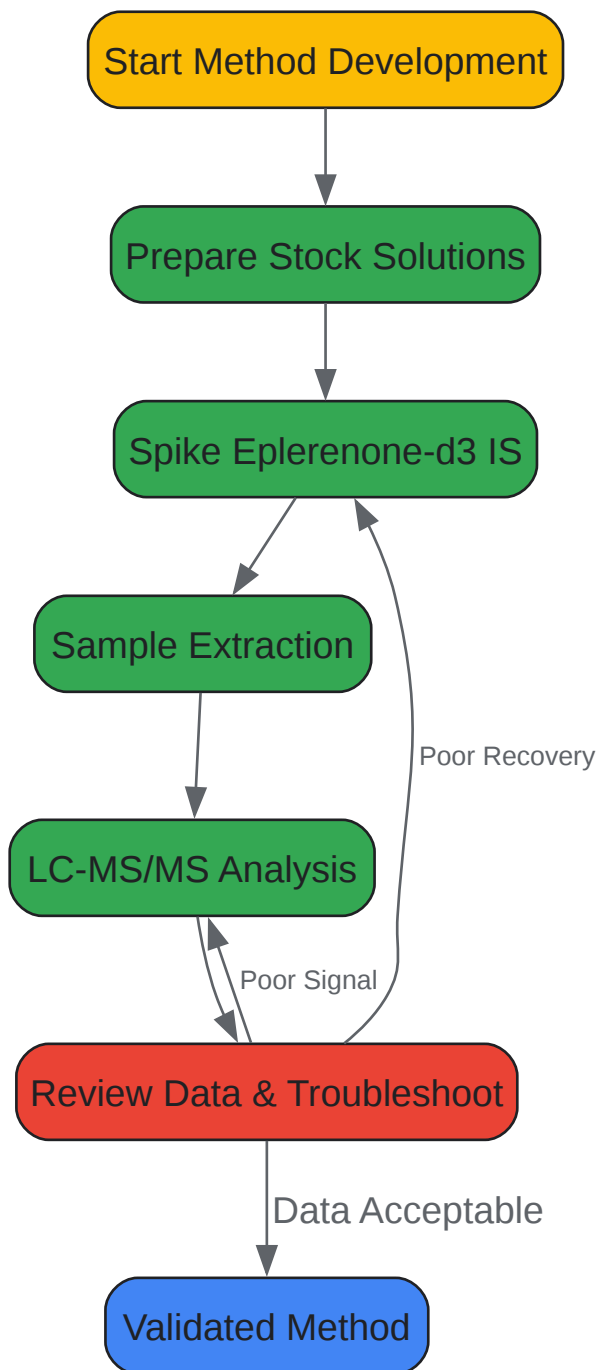
The table below summarizes the key information available for **Eplerenone-d3**, the deuterium-labeled form of Eplerenone, which is used as a stable isotope internal standard [1].

Property	Description
Synonym	Epoymexrenone-d3 [1]
Molecular Weight	417.51 g/mol [1]
Formula	$C_{24}H_{27}D_3O_6$ [1]
Biological Activity	Selective, competitive aldosterone antagonist ($IC_{50} = 138$ nM). Low affinity for progesterone, androgen, estrogen, and glucocorticoid receptors [1]
Primary Application	Serves as a tracer and internal standard for quantitative analysis by NMR, GC-MS, or LC-MS [1]
Storage	Store under recommended conditions provided in the Certificate of Analysis [1]

Suggested Framework for Your Content

Since the search results lack specific experimental protocols for **Eplerenone-d3**, here is a suggested structure and content for your technical support guides, based on common practices in analytical chemistry:

1. Sample Preparation & Method Development Workflow The following diagram outlines a general workflow for developing an analytical method using **Eplerenone-d3** as an internal standard.



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2. Potential FAQ & Troubleshooting Guide Topics You can create detailed entries based on these common issues:

Issue Category	Potential Question / Problem	Investigation Steps & Solution
Signal Issues	Why is my Eplerenone-d3 signal low or variable?	Check stock solution stability, instrument calibration, and for ion suppression in the MS source.
Recovery Problems	Why is the recovery of my analyte inconsistent?	Verify the spiking step is at the correct stage, extraction efficiency, and potential protein binding.
Chromatography	Why is the peak shape for Eplerenone-d3 poor?	Optimize LC mobile phase, column temperature, and gradient. Ensure no co-elution with analyte.
Quantification	Why is my calibration curve non-linear?	Confirm linear range of the MS detector and purity/degradation of both analyte and internal standard.

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References

1. Eplerenone-d3 (Epoxymexrenone-d3) | Stable Isotope [medchemexpress.com]

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